

Fumaryl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Fumaryl chloride

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Abstract

Fumaryl chloride ((E)-but-2-enedioyl dichloride) is a highly reactive diacyl chloride that serves as a versatile building block in organic synthesis. Its bifunctional nature allows for the facile introduction of the fumaryl moiety, making it a valuable reagent in the synthesis of pharmaceuticals, polymers, and other fine chemicals. This technical guide provides an in-depth overview of the discovery and history of **fumaryl chloride**, its physicochemical properties, established methods for its synthesis with detailed experimental protocols, and its key applications.

History and Discovery

The precise date and discoverer of **fumaryl chloride** are not definitively documented in readily available historical records. However, its synthesis and characterization are rooted in the broader development of acid chloride chemistry in the 19th and early 20th centuries. The synthesis of acyl chlorides from their corresponding carboxylic acids became a fundamental transformation in organic chemistry, with reagents like phosphorus pentachloride and thionyl chloride being key developments.

Early attempts to synthesize acyl chlorides of unsaturated dicarboxylic acids, such as fumaric acid, were often met with challenges, including low yields and the formation of side products like anhydrides. A notable advancement in the preparation of **fumaryl chloride** is documented

in a 1953 patent, which describes a process for its synthesis in higher yields than previously obtainable. This suggests that while the compound was known and used before this time, efficient and reliable synthetic routes were still an area of active research. A well-established and high-yield synthesis was later published in Organic Syntheses in 1940, providing a standardized procedure for its preparation in the laboratory.^[1]

Physicochemical Properties

Fumaryl chloride is a clear to pale yellow, fuming liquid with a pungent odor.^{[2][3]} It is corrosive to metals and tissues and reacts with water.^{[4][5]} A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Fumaryl Chloride**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₂ Cl ₂ O ₂	^[3]
Molecular Weight	152.96 g/mol	
Melting Point	-2 °C	^[3]
Boiling Point	161-164 °C (lit.)	^[3]
62-64 °C at 13 mmHg	^{[1][6]}	
Density	1.415 g/mL at 25 °C (lit.)	
Refractive Index (n ₂₀ /D)	1.499 (lit.)	
Flash Point	73 °C (165 °F)	^[4]
CAS Number	627-63-4	

Synthesis of Fumaryl Chloride

Several methods have been established for the synthesis of **fumaryl chloride**. The two most common and reliable methods are detailed below.

Synthesis from Maleic Anhydride and Phthaloyl Chloride

This method, detailed in Organic Syntheses, provides a high-yield route to **fumaryl chloride** through the reaction of maleic anhydride with phthaloyl chloride in the presence of a catalytic amount of anhydrous zinc chloride.^{[1][6]}

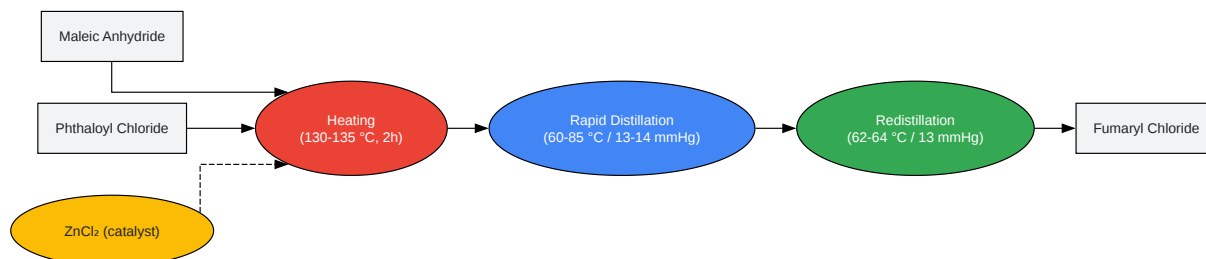
Materials:

- Maleic anhydride (98 g, 1 mole)
- Commercial phthaloyl chloride (230 g)
- Anhydrous zinc chloride (2 g)

Procedure:

- A 500-mL three-necked round-bottomed flask is equipped with a thermometer, an efficient fractionating column, and a distillation setup.
- Maleic anhydride, phthaloyl chloride, and anhydrous zinc chloride are added to the flask.
- The reaction mixture is heated in an oil bath to an internal temperature of 130–135 °C for 2 hours. Overheating should be avoided to prevent decomposition.
- The mixture is then cooled to 90–95 °C.
- The crude **fumaryl chloride** is rapidly distilled under reduced pressure. The fraction boiling at 60–85 °C / 13–14 mmHg is collected.
- The collected fraction is then carefully redistilled, collecting the pure **fumaryl chloride** boiling at 62–64 °C / 13 mmHg.

Yield: 125–143 g (82–95%).



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Caption: Synthesis of **Fumaryl Chloride** from Maleic Anhydride.

Synthesis from Fumaric Acid and Thionyl Chloride

This method involves the direct conversion of fumaric acid to **fumaryl chloride** using thionyl chloride, often with a catalyst. A process detailed in a U.S. patent highlights the use of an iron-based promoter to achieve high yields.[7]

Materials:

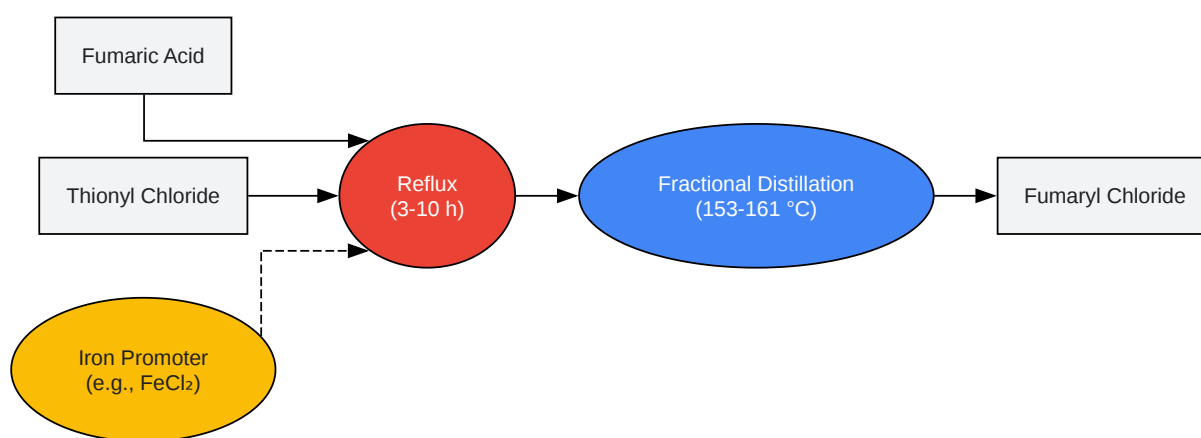
- Fumaric acid (174 parts by weight)
- Distilled thionyl chloride (1120 parts by weight)
- Hydrated ferrous chloride (FeCl₂·4H₂O) (0.1 parts by weight) or steel shavings (0.3 parts by weight) as a promoter

Procedure:

- A reaction vessel equipped with a reflux condenser is charged with fumaric acid, thionyl chloride, and the iron promoter.

- The mixture is heated to reflux and maintained at this temperature for approximately 3-10 hours, or until the solid fumaric acid has completely dissolved.
- After cooling, the excess thionyl chloride is distilled off.
- The remaining reaction mixture is then fractionally distilled under atmospheric pressure. The fraction boiling between 153-161 °C is collected as **fumaryl chloride**.

Yield: Approximately 90-92%.



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Caption: Synthesis of **Fumaryl Chloride** from Fumaric Acid.

Applications in Synthesis

Fumaryl chloride is a valuable intermediate in the synthesis of a wide range of compounds, primarily due to the reactivity of its two acyl chloride groups.

- **Polymer Chemistry:** It is a key monomer in the production of polyesters and polyamides. For instance, it can be used to synthesize high molecular weight poly(propylene fumarate), a biodegradable and crosslinkable polymer with applications in tissue engineering.

- Pharmaceuticals and Agrochemicals: The fumaryl backbone can be incorporated into various biologically active molecules. It serves as a precursor for the synthesis of certain pharmaceuticals, dyestuffs, and insecticides.[4][8]
- Organic Synthesis: **Fumaryl chloride** is used to introduce the fumarate linker into organic molecules, which can be useful for creating rigid structures or for further functionalization.

Safety and Handling

Fumaryl chloride is a corrosive and lachrymatory substance.[7] It should be handled with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. It reacts with water and moisture, releasing corrosive hydrogen chloride gas.[4] Therefore, it should be stored in a cool, dry place in a tightly sealed container.

Disclaimer: This document is intended for informational purposes only and does not constitute a license to operate or a recommendation to practice any particular process. All procedures should be carried out by trained professionals in a suitably equipped laboratory, with a thorough risk assessment conducted prior to commencement.

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